

Personal protective equipment for handling 3-Chloropyridine

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Compound of Interest

Compound Name: 3-Chloropyridine

Cat. No.: B048278

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Essential Safety and Handling Guide for 3-Chloropyridine

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3-Chloropyridine**. The following procedures are designed to ensure a safe laboratory environment and minimize risks associated with the handling of this chemical.

Chemical Properties and Hazards

3-Chloropyridine is a combustible liquid that is toxic and irritating upon contact with skin or inhalation.^[1] It is harmful if swallowed and is suspected of causing genetic defects.^{[1][2]} The chemical appears as a colorless to light yellow liquid, which may darken upon storage.^[1]

Property ^[1]	Value
Molecular Formula	C5H4ClN
Molecular Weight	113.55 g/mol
Boiling Point	148°C
Flash Point	66°C (closed cup)
Specific Gravity	1.19 – 1.20 at 20°C
Water Solubility	10 g/L at 20°C

Hazard Classifications^[1]^[3]

Hazard	Category
Flammable Liquid	Category 4
Acute Toxicity (Dermal)	Category 2 / 3
Acute Toxicity (Inhalation)	Category 2
Acute Toxicity (Oral)	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Irritation	Category 1 / 2
Germ Cell Mutagenicity	Category 2
Specific Target Organ Toxicity	Category 3 (Respiratory)

Personal Protective Equipment (PPE)

A comprehensive approach to personal protective equipment is mandatory to ensure user safety.

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles or chemical safety glasses. A face shield is also recommended.[1][2][4]	Protects against splashes and vapors that can cause serious eye damage or irritation.[1][3]
Skin Protection	Appropriate protective gloves (e.g., butyl rubber, neoprene) and clothing to prevent skin contact.[1][2][3]	3-Chloropyridine is toxic and irritating in contact with skin.[1]
Respiratory Protection	Use in a well-ventilated area. A NIOSH/MSHA or European Standard EN 149 approved respirator is necessary if exposure limits are exceeded or if irritation is experienced.[1][2][3]	Vapors can cause respiratory irritation.[1][2] In emergency situations, a self-contained breathing apparatus (SCBA) is required.[1]

Operational Plan: Safe Handling Protocol

Adherence to a strict operational protocol is crucial when working with **3-Chloropyridine**.

1. Preparation:

- Ensure a well-ventilated work area, preferably a chemical fume hood.[1][2]
- Verify that an eyewash station and safety shower are readily accessible.[2][3]
- Assemble all necessary PPE as specified in the table above.
- Prepare all equipment and reagents before handling the chemical.
- Ground and secure containers when dispensing or pouring to prevent static discharge.[1]

2. Handling:

- Avoid breathing vapors or mist.[1]
- Prevent all contact with eyes, skin, and clothing.[2]
- Do not eat, drink, or smoke in the handling area.[1][5]
- Keep the container tightly closed when not in use.[1][2]
- Keep away from heat, sparks, and open flames.[1][2]

3. Post-Handling:

- Wash hands and face thoroughly after handling.[1]
- Immediately remove and decontaminate any contaminated clothing before reuse.[1][2]
- Clean the work area and all equipment used.

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

Exposure Route	First-Aid Measures
Skin Contact	Immediately remove all contaminated clothing. [1] Wash the affected area with plenty of soap and lukewarm, gently flowing water for 15-20 minutes.[1] Seek medical attention if irritation persists.[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention.[2]
Inhalation	Move the victim to fresh air and keep them at rest in a comfortable breathing position.[1][2] If not breathing, provide artificial respiration.[2] Seek immediate medical attention.[1][2]
Ingestion	Do NOT induce vomiting.[2][5] If the victim is conscious and alert, give 2-4 cupfuls of milk or water.[2] Never give anything by mouth to an unconscious person.[2] Seek immediate medical attention.[2][3]

Spill Response:

- Minor Spills:

- Shut off all possible sources of ignition.[1]
- Ventilate the area.
- Wearing appropriate PPE, absorb the spill with inert material (e.g., vermiculite, sand, or earth).[2]
- Collect the absorbed material into a suitable, labeled container for disposal.[2]
- Decontaminate the spill area and all equipment used.[1]
- Major Spills:
 - Evacuate the area immediately and move upwind.[1]
 - Alert emergency responders and inform them of the nature and location of the hazard.[1]
 - Only trained personnel with appropriate PPE, including SCBA, should attempt to control the leak.[1]
 - Prevent the spillage from entering drains or watercourses.[1]

Disposal Plan

Proper disposal of **3-Chloropyridine** and its waste is essential to prevent environmental contamination.

1. Waste Collection:

- Collect all **3-Chloropyridine** waste, including contaminated materials and rinsates, in clearly labeled, tightly sealed containers.
- Do not mix with other waste streams.

2. Disposal Method:

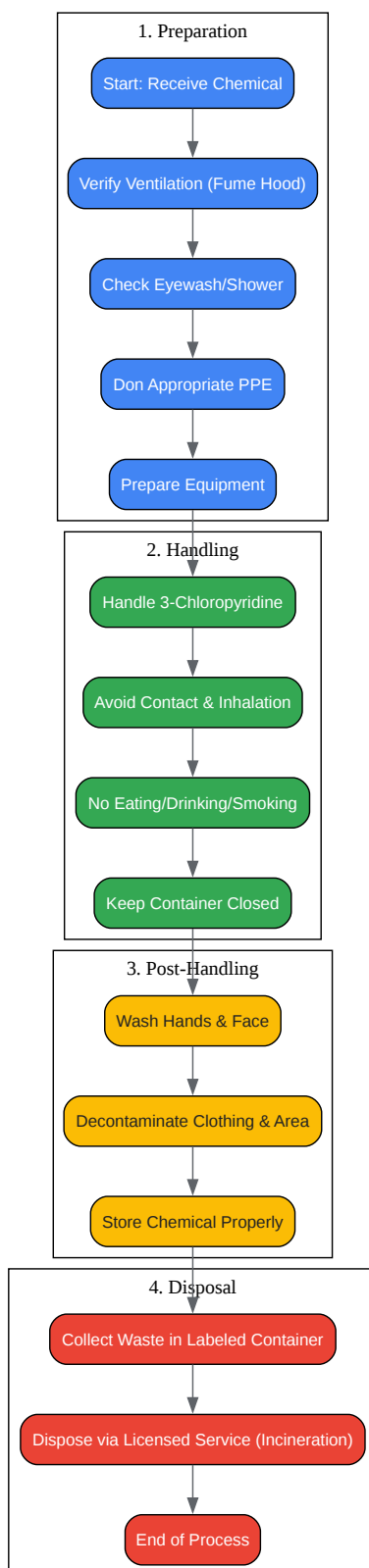
- The recommended method of disposal is to burn the material in a chemical incinerator equipped with an afterburner and scrubber.[1][4]
- This should be performed by a licensed professional waste disposal service.[4]

- All disposal activities must be in accordance with applicable federal, state, and local regulations.[1]

3. Container Disposal:

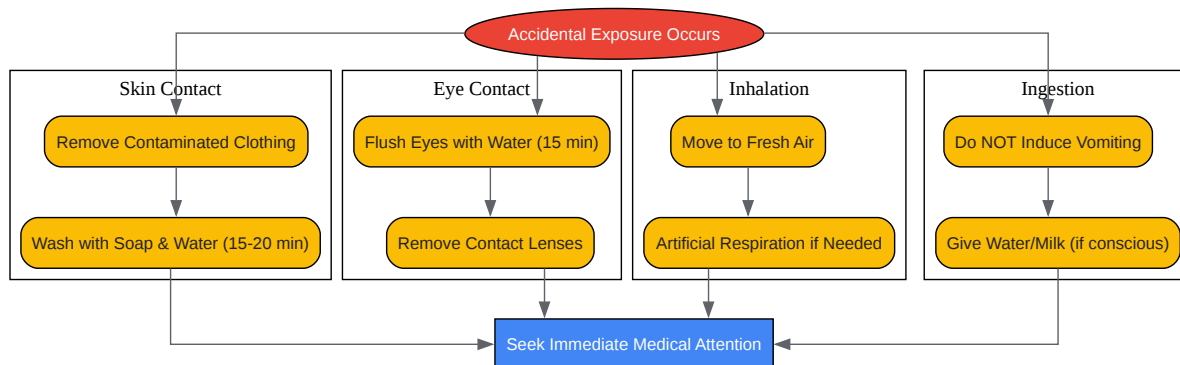
- Empty containers retain product residue and can be hazardous.[2]
- Handle uncleaned containers in the same manner as the product itself.
- Empty containers should be taken to an approved waste handling site for recycling or disposal.[6] Do not pressurize, cut, weld, or expose empty containers to heat or ignition sources.[2]

Visual Workflow Guides



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Caption: Workflow for the safe handling of **3-Chloropyridine**.



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Caption: Emergency response procedures for **3-Chloropyridine** exposure.

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References

- 1. jubilantingrevia.com [jubilantingrevia.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. fishersci.com [fishersci.com]
- 4. 3-Chloropyridine | C₅H₄ClN | CID 12287 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. cdn.chemservice.com [cdn.chemservice.com]
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